

# Comparative Performance Analysis of the Zebra GK420 Series Desktop Label Printers

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## Compound of Interest

Compound Name: GK420

Cat. No.: B15573836

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For researchers, scientists, and professionals in drug development, accuracy, reliability, and efficiency in sample and equipment labeling are paramount. This guide provides a detailed comparison of the Zebra **GK420** series of desktop label printers against its direct successor, the Zebra ZD421, and a notable competitor, the CAB Technologies MACH series. The data presented is based on publicly available technical specifications to facilitate an informed decision for laboratory and professional environments.

## Data Presentation: Comparative Technical Specifications

The following tables summarize the key performance metrics of the Zebra **GK420d/t**, Zebra ZD421d/t, and CAB MACH1/MACH2 printers.

Table 1: Performance and Print Quality

Feature	Zebra GK420 Series	Zebra ZD421 Series	CAB MACH Series
Max. Print Speed	5 inches per second (ips) at 203 dpi[1]	6 inches per second (ips) at 203 dpi[1]	Not specified in search results
Print Resolution	203 dots per inch (dpi) [2][3]	Standard: 203 dpi; Optional: 300 dpi[1][2]	200 dpi
Print Width	4.09 inches (104 mm) [3]	Not specified in search results	Not specified in search results
Programming Languages	EPL, ZPL[4][5]	Not specified in search results	Not specified in search results

Table 2: Physical and Connectivity Specifications

Feature	Zebra GK420 Series	Zebra ZD421 Series	CAB MACH Series
Connectivity (Standard)	USB v1.1, Serial, Parallel[2]	USB 2.0, USB Host[2]	RS232C, USB, Ethernet[6]
Connectivity (Optional)	10/100 internal Ethernet[5]	802.11ac Wi-Fi, Bluetooth 4.1, Ethernet, Serial[2]	USB Host (MACH2 only)[6]
Dimensions (GK420d)	6.75" (W) x 6.0" (H) x 8.25" (D)[3]	Not specified in search results	Not specified in search results
Weight (GK420d)	3.0 lbs (1.4 kg)[3]	Not specified in search results	~6.0 lbs (MACH1), ~6.5 lbs (MACH2)[6]
User Interface	Single button and LED[7]	5 status icons, intuitive interface[1][7]	Control buttons & LED (MACH1), LCD display & navigator pad (MACH2)[6]

## Experimental Protocols (Testing Methodologies)

The quantitative data presented above is typically validated by manufacturers using standardized testing protocols. While the specific methodologies for the **GK420** series are not detailed in the provided search results, the following represents industry-standard approaches for evaluating printer performance.

#### Protocol 1: Maximum Print Speed Evaluation

- Objective: To determine the maximum sustainable print speed in inches per second (ips).
- Procedure:
  - The printer is loaded with a standard 4x6 inch direct thermal or thermal transfer label roll.
  - A print job consisting of 100 labels with a standardized barcode and text pattern is sent to the printer.
  - The total time taken from the start of the first label print to the completion of the last label print is measured.
  - The print speed is calculated by dividing the total length of the printed labels by the time taken.
  - This test is repeated multiple times to ensure consistency and the average value is reported.

#### Protocol 2: Print Resolution and Quality Assessment

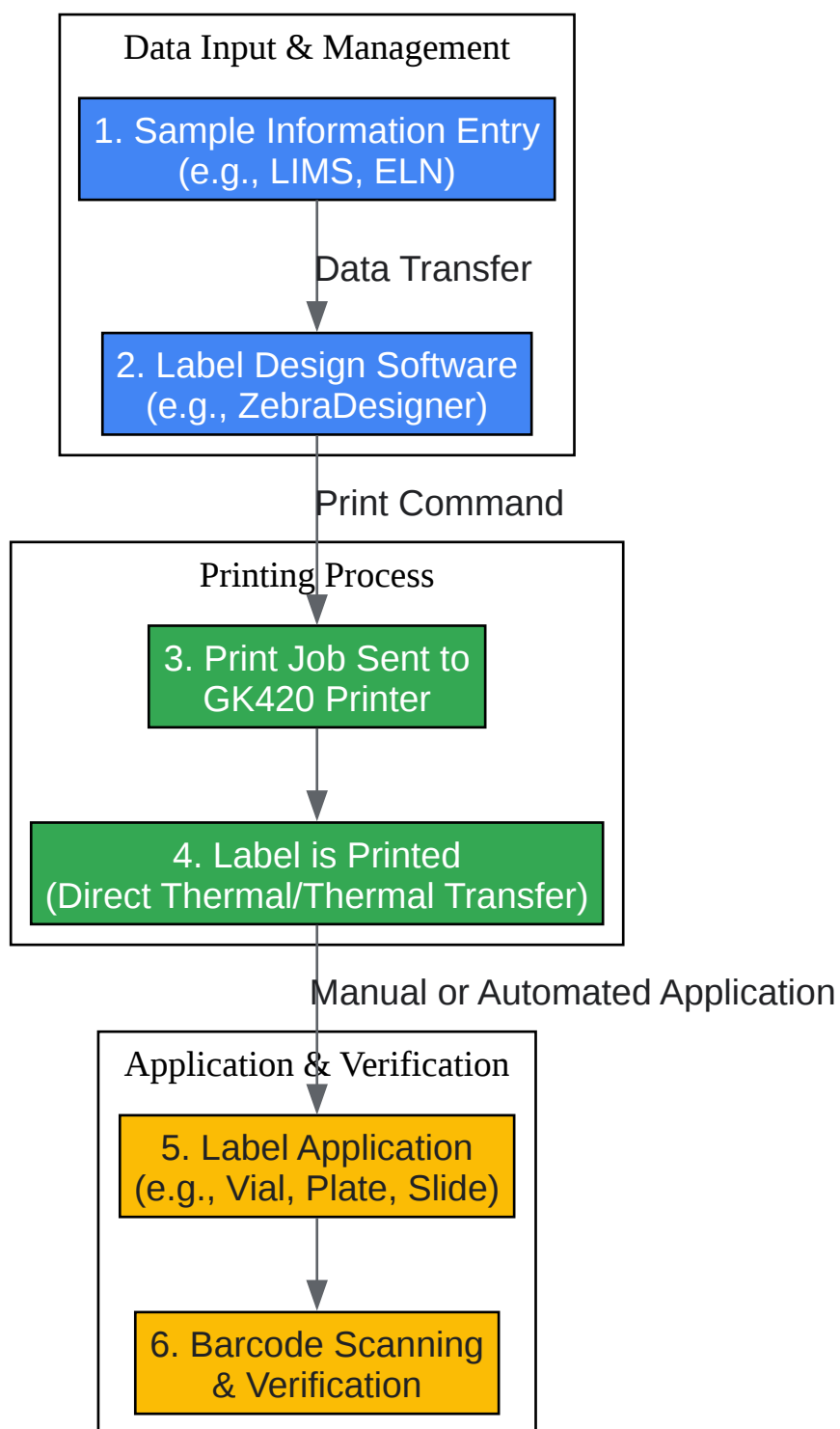
- Objective: To verify the print resolution (dots per inch) and assess the quality of the printed output.
- Procedure:
  - A test pattern file containing lines of varying thickness, small font text, and standard 1D and 2D barcodes is created at the specified resolution (e.g., 203 dpi).
  - The test pattern is printed on high-quality Zebra-brand media.

- The printed output is examined under magnification to ensure that single-dot lines are distinct and that there is no bleeding between adjacent dots.
- The barcodes are scanned using a certified barcode verifier to ensure they meet ANSI/ISO quality standards.

## Mandatory Visualizations

### Diagram 1: Standard Laboratory Labeling Workflow

The following diagram illustrates a typical workflow for label printing in a research or clinical setting, from data entry to the application of the printed label.

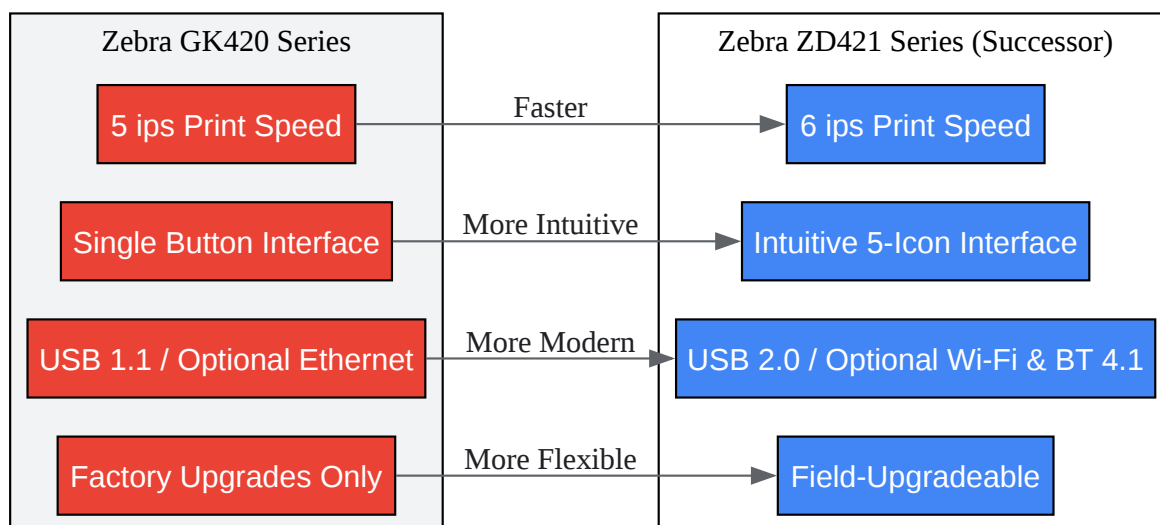


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Caption: A diagram illustrating a standard laboratory labeling workflow.

Diagram 2: Logical Comparison of Zebra **GK420** vs. ZD421 Features

This diagram provides a logical comparison of the key features and advancements of the Zebra ZD421 series over the older **GK420** series.



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Caption: A logical comparison of features between the **GK420** and ZD421 series.

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## References

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